

# N-Octadecylsulfamide: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N*-octadecylsulfamide

Cat. No.: B8460878

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **N-octadecylsulfamide** and its closely related analogue, N-Octadecyl-N'-propyl-sulfamide. Due to the limited availability of public data on **N-octadecylsulfamide**, this document primarily draws upon the safety data sheet for N-Octadecyl-N'-propyl-sulfamide (CAS Number: 925891-74-3) [1]. It is imperative to handle this compound with the care required for all laboratory chemicals, even in the absence of specific hazard classifications.

## Chemical Identification and Properties

While specific quantitative data for **N-octadecylsulfamide** is not readily available, the following table summarizes the known information for the related compound, N-Octadecyl-N'-propyl-sulfamide. Researchers should assume similar properties for **N-octadecylsulfamide** but must exercise caution and re-evaluate if their own observations differ.

Property	Data	Source
Synonym	N-octadecyl-N'-propyl-sulfamide	[1]
CAS Number	925891-74-3	[1]
Molecular Formula	C21H46N2O2S	[2]
Molecular Weight	390.67 g/mol	[2]
Physical State	Not Determined	[1]
Melting Point	Not Determined	[1]
Boiling Point	Not Determined	[1]
Density	Not Determined	[1]
Vapor Pressure	Not Applicable	[1]
Water Solubility	Not Determined	[1]
Partition Coefficient (n-octanol/water)	Not Determined	[1]

## Hazard Identification and Classification

According to the Safety Data Sheet for N-Octadecyl-N'-propyl-sulfamide, the substance is not classified as hazardous according to the Globally Harmonized System (GHS)[1].

- GHS Label Elements: None[1]
- Hazard Pictograms: None[1]
- Signal Word: None[1]
- Hazard Statements: None[1]

NFPA Ratings (scale 0-4):[1]

- Health: 0

- Fire: 0
- Reactivity: 0

HMIS-Ratings (scale 0-4):[\[1\]](#)

- Health: 0
- Fire: 0
- Reactivity: 0

Despite the lack of formal classification, it is crucial to follow standard laboratory safety practices.

## Experimental Protocols: Safety and First Aid

The following protocols are based on the available safety data for N-Octadecyl-N'-propyl-sulfamide[\[1\]](#).

### First Aid Measures:

- General Information: No special measures are required[\[1\]](#).
- After Inhalation: Move the individual to fresh air. Consult a doctor if any complaints arise[\[1\]](#).
- After Skin Contact: The product is generally not considered to be a skin irritant. Wash the affected area with soap and water[\[1\]](#).
- After Eye Contact: Rinse the opened eye for several minutes under running water[\[1\]](#).
- After Swallowing: If symptoms persist, consult a doctor[\[1\]](#).

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use any means suitable for extinguishing surrounding fire.
- Specific Hazards: No special measures are required[\[1\]](#).

- Protective Equipment: No special measures are required[1].

#### Accidental Release Measures:

- Personal Precautions: Not required[1].
- Environmental Precautions: Do not allow the substance to enter sewers, surface water, or ground water[1].
- Methods for Cleaning Up: Pick up the material mechanically[1].

## Handling and Storage

#### Safe Handling:

- No special handling measures are required[1].
- It is recommended to follow the usual precautionary measures for handling chemicals[1].

#### Storage:

- Store in accordance with the information listed on the product insert[1].
- No special requirements for storerooms or receptacles are specified[1].
- Storage in a common storage facility is not restricted[1].

## Exposure Controls and Personal Protection

#### Engineering Controls:

- No further data is available beyond standard laboratory ventilation.

#### Personal Protective Equipment:

- Respiratory Protection: Not required[1].
- Hand Protection: The glove material must be impermeable and resistant to the product. Due to a lack of testing, no specific glove material recommendation can be given[1]. The selection

of suitable gloves should not only depend on the material but also on further quality marks and will vary from manufacturer to manufacturer[1].

- Eye Protection: Safety glasses are recommended.
- Skin and Body Protection: A laboratory coat is recommended.

## Toxicological and Ecological Information

### Toxicological Information:

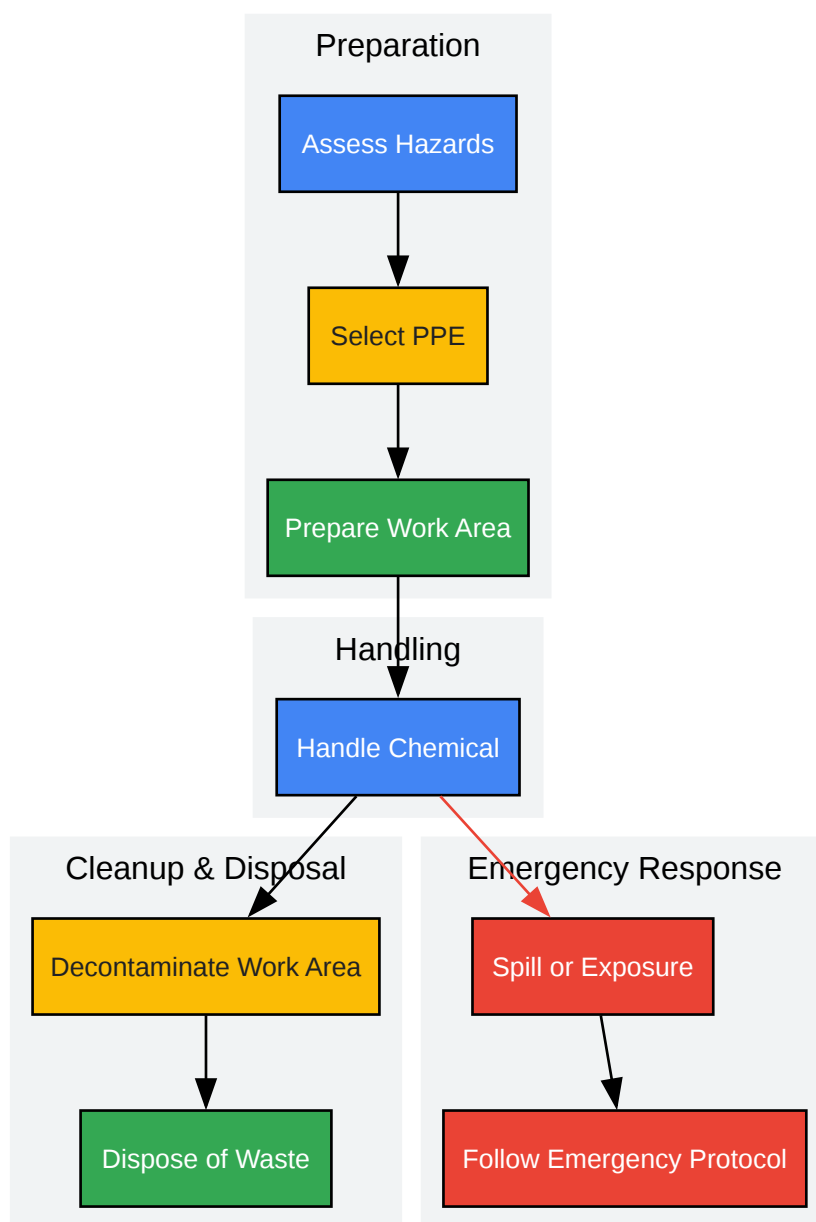
- Acute Toxicity: Based on the available information, the substance is not subject to classification[1].
- Primary Irritant Effect:
  - Skin: Generally does not irritate the skin[1].
  - Eyes: No irritating effect is expected.
- Sensitization: No sensitizing effects are known.
- Carcinogenicity: The substance is not listed by IARC, NTP, or OSHA as a carcinogen[1].

### Ecological Information:

- Aquatic Toxicity: No further relevant information is available[1].
- Persistence and Degradability: No further relevant information is available[1].
- Bioaccumulative Potential: No further relevant information is available[1].
- Mobility in Soil: No further relevant information is available[1].
- General Notes: Water hazard class 1 (Self-assessment): slightly hazardous for water. Do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems[1].

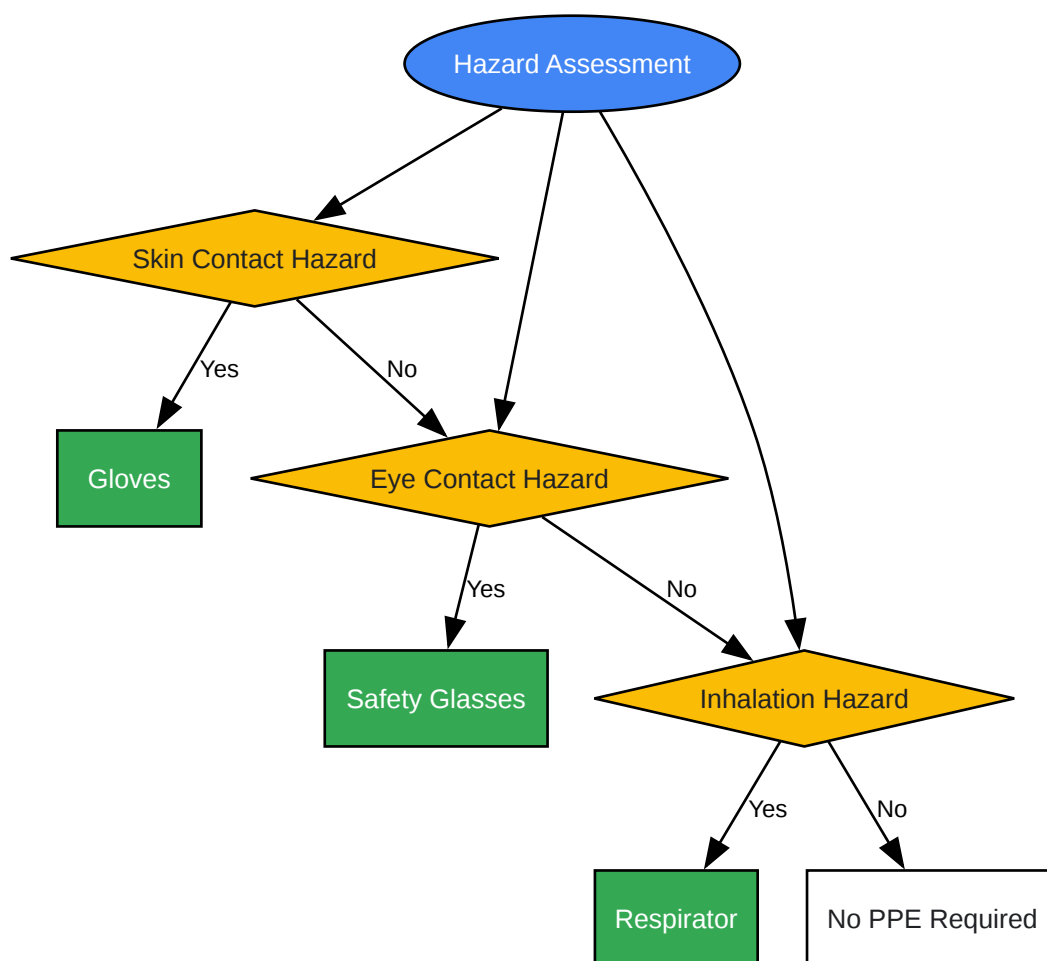
## Visualized Workflows and Relationships

The following diagrams illustrate general laboratory safety workflows and logical relationships relevant to the handling of chemical compounds like **N-octadecylsulfamide**.



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Caption: General Laboratory Chemical Handling Workflow.



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Caption: Personal Protective Equipment (PPE) Selection Logic.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 2. N-Octadecyl-N'-propyl-sulfamide price, buy N-Octadecyl-N'-propyl-sulfamide - chemicalbook [m.chemicalbook.com]

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